

Eisenlactat: Eine technische Übersicht über Summenformel und Molekulargewicht

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eisenlactat*

Cat. No.: *B12335291*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute der Arzneimittelentwicklung bietet dieser Leitfaden eine detaillierte Aufschlüsselung der chemischen Eigenschaften von **Eisenlactat**, insbesondere der Summenformel und des Molekulargewichts von Eisen(II)-lactat und Eisen(III)-lactat in ihren wasserfreien und hydratisierten Formen.

Eisenlactat, das Eisensalz der Milchsäure, ist eine chemische Verbindung, die in verschiedenen industriellen und pharmazeutischen Anwendungen eine Rolle spielt. Es existiert hauptsächlich in zwei Oxidationsstufen des Eisens: Eisen(II) (zweiwertig) und Eisen(III) (dreiwertig). Das Verständnis ihrer genauen chemischen Zusammensetzung ist für die Forschung und Entwicklung von entscheidender Bedeutung.

Quantitative Daten zu Eisenlactat

Die folgende Tabelle fasst die Summenformeln und Molekulargewichte der verschiedenen Formen von **Eisenlactat** zusammen.

Verbindung	Andere Bezeichnung	Summenformel (wasserfrei)	Molekulargewicht (wasserfrei)	Summenformel (hydratisiert)	Molekulargewicht (hydratisiert)
Eisen(II)-lactat	Ferrolactat	$C_6H_{10}FeO_6$	233,98 g/mol [1][2][3]	$C_6H_{10}FeO_6 \cdot 2H_2O$ / $C_6H_{10}FeO_6 \cdot 3H_2O$	Dihydrat: Nicht spezifiziert; Trihydrat: 288,03 g/mol [4]
Eisen(III)-lactat	Ferrilactat	$C_9H_{15}FeO_9$	323,06 g/mol	$Fe(C_3H_5O_3)_3 \cdot 3H_2O$	377,10 g/mol

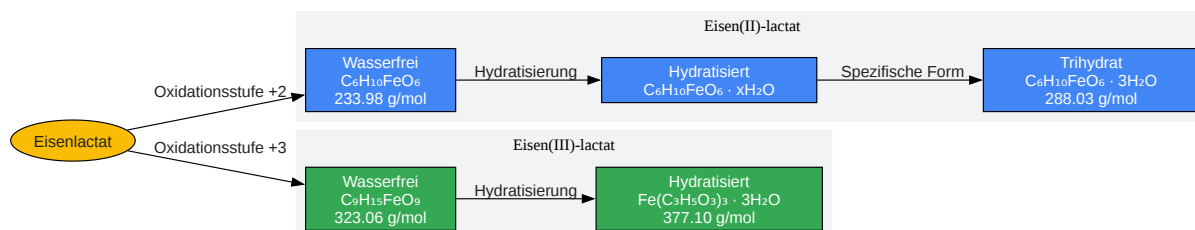
Detaillierte Betrachtung

Eisen(II)-lactat ist die häufigere Form und wird oft als Lebensmittelzusatzstoff (E 585) und zur Behandlung von Eisenmangelanämie eingesetzt.[1][3] Die wasserfreie Form hat die Summenformel $C_6H_{10}FeO_6$ und ein Molekulargewicht von circa 233,98 g/mol .[1][2][3] Es ist auch als Dihydrat und Trihydrat bekannt.[1][2] Für das Trihydrat wird ein Molekulargewicht von 288,03 g/mol angegeben.[4]

Eisen(III)-lactat ist weniger verbreitet. Die Summenformel für die wasserfreie Form lautet $C_9H_{15}FeO_9$, was einem Molekulargewicht von 323,06 g/mol entspricht. Eine hydratisierte Form, spezifisch ein Trihydrat mit der Formel $Fe(C_3H_5O_3)_3 \cdot 3H_2O$, wurde ebenfalls identifiziert. Dessen Molekulargewicht beträgt 377,10 g/mol .

Logische Beziehung der Eisenlactat-Formen

Das nachstehende Diagramm veranschaulicht die Beziehung zwischen den verschiedenen hier beschriebenen Formen von **Eisenlactat**.



[Click to download full resolution via product page](#)

Bildunterschrift: Beziehung der Eisen(II)- und Eisen(III)-lactat Formen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fr.webqc.org [fr.webqc.org]
- 2. de.webqc.org [de.webqc.org]
- 3. Eisenlactat - Wikiwand [wikiwand.com]
- 4. webqc.org [webqc.org]
- To cite this document: BenchChem. [Eisenlactat: Eine technische Übersicht über Summenformel und Molekulargewicht]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12335291#eisenlactat-summenformel-und-molekulargewicht\]](https://www.benchchem.com/product/b12335291#eisenlactat-summenformel-und-molekulargewicht)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com